

Technical Guide: N,N-Dimethyl-L-Leucine – Structural Analysis, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2-(Dimethylamino)-4-methylpentanoic acid*

Cat. No.: *B12505323*

[Get Quote](#)

Executive Summary

N,N-Dimethyl-L-leucine (often abbreviated as Me₂Leu or DiLeu) is a non-proteinogenic amino acid derivative of significant interest in medicinal chemistry and quantitative proteomics. Structurally, it represents the N,N-dialkylated analog of the essential amino acid L-leucine. Unlike its primary amine precursor, the tertiary amine in N,N-dimethyl-L-leucine alters the molecule's hydrogen-bonding capacity, lipophilicity, and proteolytic stability.

This guide provides a comprehensive technical analysis of N,N-dimethyl-L-leucine, detailing its precise IUPAC nomenclature, physicochemical properties, validated synthetic protocols (specifically the Eschweiler-Clarke methylation), and its critical role as an isobaric tag in mass spectrometry-based proteomics.

Structural Elucidation & Nomenclature

Chemical Identity

The core structure of N,N-dimethyl-L-leucine retains the isobutyl side chain and the chiral center of L-leucine but replaces the two hydrogen atoms on the

-amino group with methyl groups.

- IUPAC Name: (2S)-2-(dimethylamino)-4-methylpentanoic acid[1]
- Common Name: N,N-Dimethyl-L-leucine[1]
- CAS Number (HCl Salt): 2439-37-4[1][2]
- CAS Number (Free Base): 174785-97-8[1]
- Molecular Formula:

[1][2][3]

- SMILES: CC(C)CO)N(C)C

Stereochemistry

The stereochemistry is defined by the chiral center at position 2.

- Configuration: The (2S) configuration corresponds to the L-isomer.
- Priority Rules (Cahn-Ingold-Prelog): The dimethylamino group [] has the highest priority, followed by the carboxyl group [], the isobutyl side chain [], and finally the hydrogen atom.
 - Priority:
 - Result: The counter-clockwise arrangement (with H in the back) assigns the S configuration.

Structural Visualization

The following diagram illustrates the structural connectivity and functional group hierarchy used for IUPAC naming.

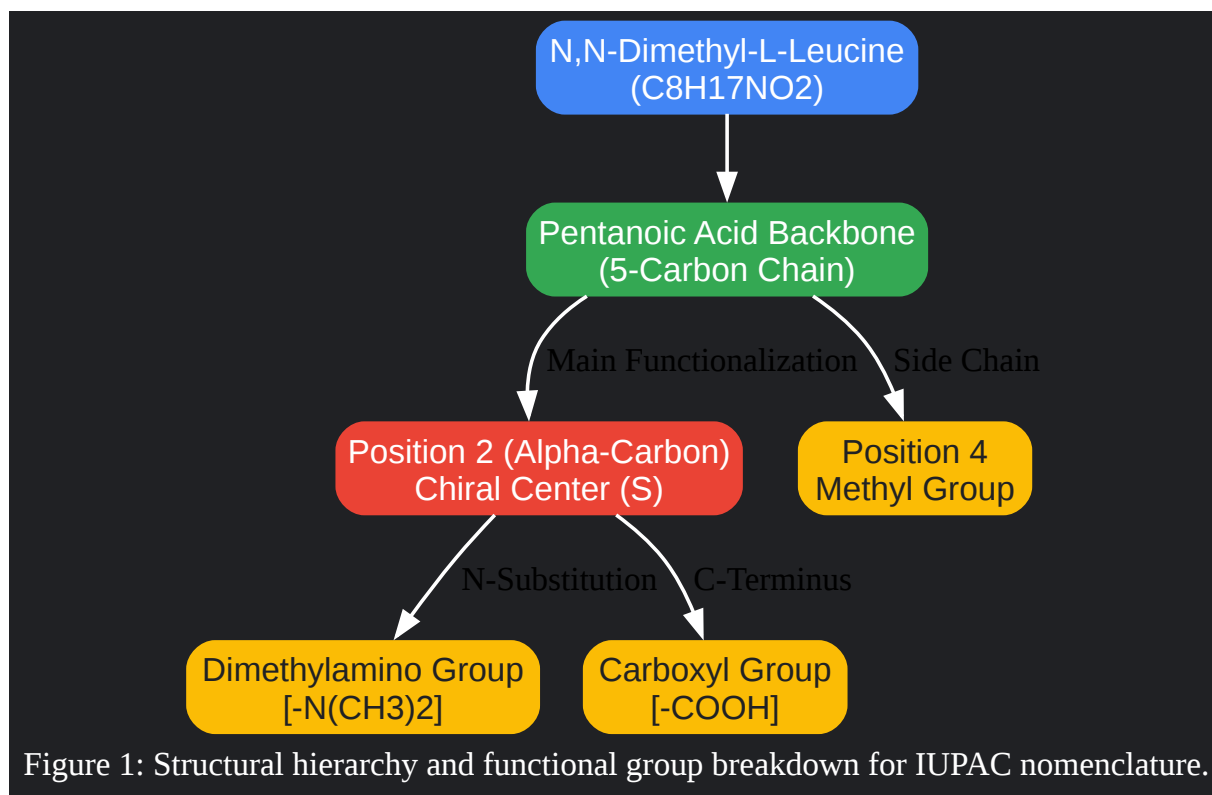


Figure 1: Structural hierarchy and functional group breakdown for IUPAC nomenclature.

[Click to download full resolution via product page](#)

Physicochemical Properties[1][4][5][6][7]

Understanding the physical constants is vital for experimental handling, particularly in buffer preparation and HPLC method development.

Property	Value	Context/Notes
Molecular Weight	159.23 g/mol	Free base
Melting Point	159–163 °C	Hydrochloride salt (decomposition often observed)
Solubility	High (Water)	The zwitterionic character and HCl salt form ensure high aqueous solubility.
pKa (Acid)	~2.3	Carboxyl group (Predicted)
pKa (Base)	~9.8	Tertiary amine (Predicted). Lower than primary amines due to steric bulk/solvation effects.
LogP	-0.7 to -1.2	Hydrophilic; indicates poor passive membrane permeability unless modified (e.g., esterified).
Appearance	White Crystalline Powder	Hygroscopic in salt form.

Synthetic Methodologies

The synthesis of N,N-dimethyl-L-leucine requires methods that prevent racemization of the α -carbon. The Eschweiler-Clarke reaction is the industry standard due to its mild reductive conditions and high enantiomeric retention.

Protocol: Eschweiler-Clarke Methylation

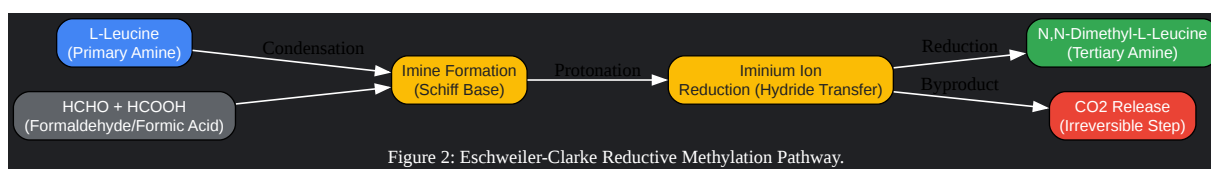
Objective: Convert L-Leucine to N,N-Dimethyl-L-Leucine without quaternary salt formation.

Reaction Scheme:

Step-by-Step Methodology:

- Reagent Preparation:
 - Dissolve L-Leucine (10 mmol) in 88% Formic Acid (25 mL).
 - Ensure complete dissolution before proceeding.
- Addition:
 - Add 37% Aqueous Formaldehyde (25 mmol, 2.5 eq) to the solution.
 - Note: A slight excess of formaldehyde ensures complete dimethylation.
- Reflux:
 - Heat the mixture to reflux (~100°C) for 8–12 hours.
 - Observation: Evolution of gas indicates the reduction of the intermediate iminium ion is proceeding.
- Workup:
 - Remove excess formic acid and formaldehyde under reduced pressure (rotary evaporation).
 - Add 4M HCl (10 mL) and evaporate again to dryness to generate the hydrochloride salt.
 - Purification: Recrystallize from Ethanol/Ether or Acetone to yield white crystals.

Synthetic Pathway Visualization



[Click to download full resolution via product page](#)

[8][9]

Applications in Drug Discovery & Proteomics

Quantitative Proteomics (DiLeu Tags)

N,N-Dimethyl-L-leucine is the structural basis for DiLeu isobaric tags, a cost-effective alternative to commercial TMT or iTRAQ reagents.

- Mechanism: The dimethylated amino acid serves as a "reporter ion" generator in MS/MS experiments.
- Advantage: By using isotopologues (e.g., deuterium or ¹⁵N in the methyl groups), researchers can multiplex samples. The high proton affinity of the tertiary amine enhances ionization efficiency.
- Fragment Ion: Upon fragmentation, DiLeu tags yield a characteristic immonium ion (specifically the dimethylated immonium ion) that allows for precise quantification of peptides.[4]

Peptidomimetics & Stability

Incorporating N,N-dimethyl-L-leucine into peptide drugs offers two distinct pharmacological advantages:

- Proteolytic Resistance: The bulky dimethyl group sterically hinders peptidases (like aminopeptidases) from recognizing the N-terminus, significantly extending the plasma half-life of the peptide.
- Permeability: While the zwitterion is polar, masking the hydrogen bond donors on the nitrogen (by replacing H with Methyl) can improve passive membrane permeability in specific cyclic peptide formulations by reducing the desolvation energy penalty.

Analytical Characterization

To validate the synthesis of N,N-dimethyl-L-leucine, the following analytical signatures must be confirmed.

Nuclear Magnetic Resonance (¹H-NMR)

- Solvent:
- Key Signal: A strong singlet integrating to 6 protons (the two groups) typically appearing around 2.8 – 2.9 ppm.
- Differentiation: Monomethyl-leucine would show a singlet for 3 protons and a broad signal for the remaining N-H proton. The absence of N-H coupling confirms tertiary amine formation.

Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode ()
- Target m/z:
 - = 160.13^[3]
 - Look for the "dimethyl loss" fragment in MS/MS, although the immonium ion (m/z ~114 for dimethyl-leucine fragment) is the dominant peak.

References

- PubChem. (n.d.).^{[1][5]} (2S)-2-(dimethylamino)-4-methylpentanoic acid (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)
- Xiang, F., et al. (2010).^[6] N,N-Dimethyl Leucines as Novel Isobaric Tandem Mass Tags for Quantitative Proteomics and Peptidomics. Analytical Chemistry. Retrieved from [\[Link\]](#)
- Clarke, H. T., et al. (1933).^[7] The Action of Formaldehyde on Amines and Amino Acids. Journal of the American Chemical Society.^[7] (Fundamental reference for Eschweiler-Clarke kinetics).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (2S)-2-(dimethylamino)-4-methylpentanoic acid | C₈H₁₇NO₂ | CID 11658330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N,N-Dimethyl-L-leucine hydrochloride | 2439-37-4 [sigmaaldrich.com]
- 3. PubChemLite - (2s)-2-(dimethylamino)-4-methylpentanoic acid (C₈H₁₇NO₂) [pubchemlite.lcsb.uni.lu]
- 4. N, N-Dimethyl Leucines as Novel Isobaric Tandem Mass Tags for Quantitative Proteomics and Peptidomics - PMC [pmc.ncbi.nlm.nih.gov]
- 5. N-Methyl-dl-leucine | C₇H₁₅NO₂ | CID 567743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Showing Compound 4-Methylpentanoic acid (FDB008206) - FooDB [foodb.ca]
- 7. Eschweiler–Clarke reaction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Guide: N,N-Dimethyl-L-Leucine – Structural Analysis, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12505323/docs#technical-guide-n-n-dimethyl-l-leucine-structural-analysis-synthesis-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)